

Navigating the Safe Disposal of 2-(Hydroxy-phenyl-methyl)-cyclohexanone: A Procedural Guide

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Compound of Interest

Compound Name: 2-(Hydroxy-phenyl-methyl)-cyclohexanone

Cat. No.: B081217

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step procedure for the safe disposal of **2-(Hydroxy-phenyl-methyl)-cyclohexanone**, a compound for which specific disposal information is not readily available. The following procedures are based on best practices for similar chemical structures and general laboratory safety protocols.

Disclaimer: A specific Safety Data Sheet (SDS) with complete disposal guidelines for **2-(Hydroxy-phenyl-methyl)-cyclohexanone** was not available. The following recommendations are based on information for structurally related compounds, such as cyclohexanone, and general principles of chemical waste management. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to comply with all local, state, and federal regulations.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn. Based on the available data for related compounds, **2-(Hydroxy-phenyl-methyl)-cyclohexanone** should be handled with care, assuming it may be flammable and harmful.

Recommended PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator may be necessary.

Step-by-Step Disposal Procedure

The primary method for the disposal of **2-(Hydroxy-phenyl-methyl)-cyclohexanone** is through an approved hazardous waste disposal facility. Do not dispose of this chemical down the drain or in regular trash.

- Waste Identification and Segregation:
 - Clearly label a dedicated, sealable waste container as "Hazardous Waste: **2-(Hydroxy-phenyl-methyl)-cyclohexanone**".
 - Include the full chemical name and any known hazard pictograms (e.g., flammable, irritant).
 - Do not mix with other waste streams unless explicitly permitted by your EHS department. Incompatible materials can lead to dangerous reactions. Strong oxidizing agents should be kept separate.^[1]
- Containerization:
 - Use a chemically compatible and leak-proof container. Glass or polyethylene containers are generally suitable.
 - For solid waste (e.g., contaminated filter paper, weighing boats), double-bag the materials before placing them in the designated solid waste container.

- For liquid waste (e.g., solutions containing the compound), use a sealable liquid waste container.
- Spill Management:
 - In the event of a spill, evacuate non-essential personnel from the immediate area.
 - Eliminate all sources of ignition.[\[1\]](#)
 - For small liquid spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth.[\[2\]](#) Do not use combustible materials like paper towels as the primary absorbent.
 - Carefully sweep or scoop the absorbed material into the designated hazardous waste container.
 - Ventilate the area and wash the spill site after the cleanup is complete.[\[2\]](#)
 - For larger spills, or if you are not trained to handle them, contact your institution's EHS or emergency response team immediately.
- Storage Pending Disposal:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from heat, sparks, and open flames.[\[1\]](#)
 - The storage area should be clearly marked as a hazardous waste accumulation point.
- Final Disposal:
 - Arrange for the collection of the hazardous waste container by your institution's EHS department or a licensed hazardous waste disposal contractor.
 - Ensure all required paperwork is completed for the waste manifest.

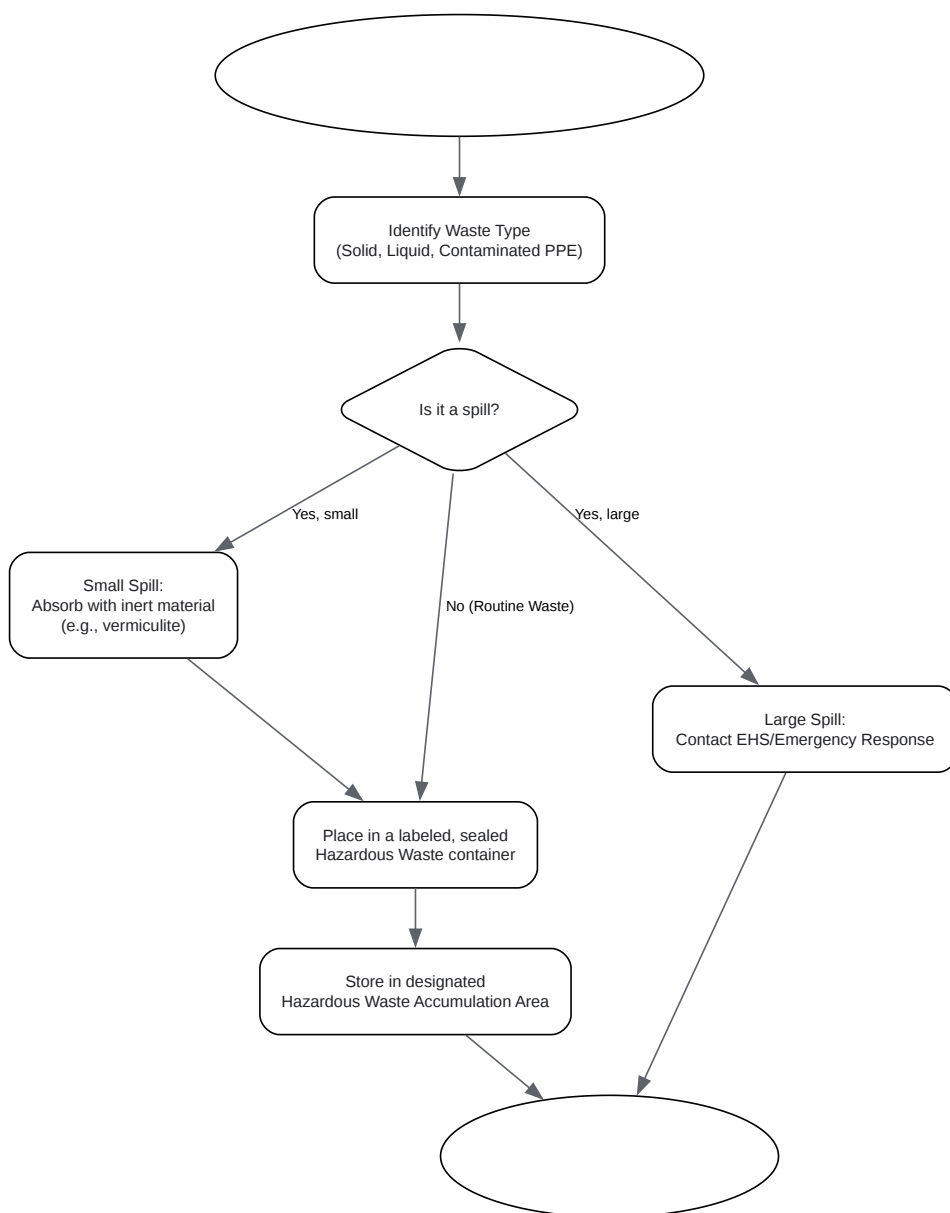
Quantitative Data Summary

Due to the lack of a specific SDS for **2-(Hydroxy-phenyl-methyl)-cyclohexanone**, quantitative data from a closely related compound, cyclohexanone, is provided for reference. These values should be used as a conservative estimate of potential hazards.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₆ O ₂	[3][4]
Molecular Weight	204.26 g/mol	[3][4]
Boiling Point (Predicted)	355.6 ± 15.0 °C	[3]
Melting Point	105-107 °C	[3]
Density (Predicted)	1.137 ± 0.06 g/cm ³	[3]
pKa (Predicted)	13.57 ± 0.20	[3]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-(Hydroxy-phenyl-methyl)-cyclohexanone**.



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